

An In-depth Technical Guide to the Spectral Characteristics of Pigment Yellow 155

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral and physicochemical properties of **Pigment Yellow 155** (C.I. 200310), a high-performance bisacetoacetarylide disazo pigment. Due to its notable stability and coloristic properties, this pigment is a subject of interest in various industrial and research applications. This document compiles available data on its characteristics, outlines relevant experimental protocols, and provides visualizations to aid in understanding its synthesis and analysis.

Core Physicochemical and Spectral Properties

Pigment Yellow 155 is characterized as a greenish-yellow pigment with excellent lightfastness and resistance to various environmental factors.[1] While specific, publicly available spectral data such as UV-Vis absorption and fluorescence emission spectra are limited, its classification as a disazomethine dye suggests it possesses solid-state fluorescence.[2]

Quantitative Data Summary

The following tables summarize the available quantitative data for **Pigment Yellow 155**.

Table 1: General and Physical Properties



Property	Value	Source(s)
C.I. Name	Pigment Yellow 155	[1]
C.I. Number	200310	[1]
CAS Number	68516-73-4	[1]
Molecular Formula	C34H32N6O12	[1]
Molecular Weight	716.65 g/mol	[1]
Appearance	Greenish-yellow powder	[1][3]
Heat Resistance	Up to 260°C in HDPE	[3]

Table 2: Fastness and Resistance Properties

Property	Rating/Value	Source(s)
Light Fastness	7-8 (on a scale of 1-8)	[1]
Migration Resistance (in flexible PVC)	Low	[1]
Solvent Resistance	Good	[3]
Acid/Alkali Resistance	Good	[3]

Spectral Characteristics Overview

Direct and detailed spectral data for **Pigment Yellow 155** is not widely published in scientific literature. However, based on its chemical class (bisacetoacetarylide disazo pigment) and available information, the following can be inferred:

- UV-Vis Absorption: A single data point from a patent indicates absorbance of a Pigment Yellow 155 dispersion in xylene at 395 nm. Generally, diarylide yellow pigments exhibit a broad absorption band in the 400-500 nm region.
- Fluorescence: **Pigment Yellow 155** is known to exhibit solid-state fluorescence.[2] The exact emission spectrum, including the wavelength of maximum emission (λ _em), is not readily



available.

Experimental Protocols

This section details the methodologies for the synthesis and spectral analysis of **Pigment Yellow 155**.

Synthesis of Pigment Yellow 155

The following protocol is based on a method described in a patent for the preparation of **Pigment Yellow 155**.

Materials:

- · Dimethyl 2-aminoterephthalate
- 1,4-bis(acetoacetylamino)benzene
- Hydrochloric acid
- Sodium nitrite
- Sodium hydroxide
- Acetic acid
- Surfactant (e.g., an alkylphenol ethoxylate)
- Deionized water

Procedure:

- Diazotization:
 - o Disperse Dimethyl 2-aminoterephthalate in deionized water.
 - Add hydrochloric acid and stir to form a slurry.
 - Cool the slurry to 0-5°C in an ice bath.



- Slowly add a solution of sodium nitrite in deionized water to the slurry while maintaining the temperature below 5°C to form the diazonium salt solution.
- Stir the mixture for an additional 60 minutes at 0-5°C.
- Filter the solution to remove any unreacted starting material.
- Coupling Component Solution:
 - In a separate vessel, dissolve 1,4-bis(acetoacetylamino)benzene in a dilute aqueous solution of sodium hydroxide.
 - Add a surfactant to the solution and stir until fully dissolved.
 - Cool the solution to 10-15°C.
- Coupling Reaction:
 - Slowly add the filtered diazonium salt solution to the coupling component solution over a period of 90 minutes.
 - Maintain the pH of the reaction mixture between 4.0 and 5.0 by the controlled addition of a dilute acetic acid solution.
 - Continue stirring the reaction mixture for 2 hours after the addition is complete.
- Isolation and Purification:
 - Heat the resulting pigment slurry to 90-95°C and maintain this temperature for 1 hour.
 - Filter the hot slurry and wash the filter cake with hot deionized water until the filtrate is colorless and has a neutral pH.
 - Dry the pigment in an oven at 80°C.

UV-Vis Absorption Spectroscopy (General Protocol)

This is a general procedure for obtaining the UV-Vis absorption spectrum of a pigment.



Instrumentation:

UV-Vis Spectrophotometer

Procedure:

- Sample Preparation (Solution):
 - Prepare a dilute dispersion of **Pigment Yellow 155** in a suitable solvent (e.g., xylene, N,N-dimethylformamide). The concentration should be adjusted to yield an absorbance in the range of 0.1 1.0 at the wavelength of maximum absorbance (λ max).
 - Use the pure solvent as a reference (blank).
- Measurement:
 - Record the absorption spectrum over a wavelength range of at least 300 nm to 700 nm.
 - Identify the wavelength(s) of maximum absorbance (λ _max).

Solid-State Fluorescence Spectroscopy (General Protocol)

This is a general procedure for measuring the fluorescence of a solid pigment sample.

Instrumentation:

Fluorometer equipped with a solid sample holder or an integrating sphere.

Procedure:

- Sample Preparation:
 - Prepare a sample of the dry Pigment Yellow 155 powder. The sample can be pressed into a pellet or placed in a suitable solid-state sample holder.
- Measurement:



- Determine the absorption spectrum or use an excitation wavelength near the λ _max in the absorption spectrum.
- Record the fluorescence emission spectrum over a wavelength range longer than the excitation wavelength.
- \circ Identify the wavelength(s) of maximum fluorescence emission (λ em).

Visualizations

The following diagrams illustrate the synthesis workflow for **Pigment Yellow 155**.



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Caption: Synthesis workflow for Pigment Yellow 155.

Involvement in Signaling Pathways

Pigment Yellow 155 is an industrially produced organic pigment primarily used for its colorant properties in plastics, inks, and coatings. Based on extensive searches of scientific literature, there is no evidence to suggest that **Pigment Yellow 155** is involved in any biological signaling pathways. Its applications are in materials science and not in the field of pharmacology or as a bioactive compound in drug development. Therefore, a diagram of a signaling pathway involving this pigment cannot be provided.



Conclusion

Pigment Yellow 155 is a valuable colorant with robust physical and chemical properties. While detailed public data on its specific spectral characteristics, such as full UV-Vis absorption and fluorescence emission spectra, are scarce, its general properties as a bisacetoacetarylide disazo pigment provide a basis for understanding its behavior. The provided experimental protocols offer a starting point for the synthesis and analysis of this pigment in a research setting. Further investigation is required to fully characterize its photophysical properties, which could open up new applications for this versatile material.

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